

Tetradecyl acrylate vs tetradecyl methacrylate properties

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Compound of Interest

Compound Name: Tetradecyl acrylate

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An In-Depth Technical Guide to the Properties of **Tetradecyl Acrylate** vs. Tetradecyl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecyl acrylate (TDA) and tetradecyl methacrylate (TDMA), also known as myristyl acrylate and myristyl methacrylate, are long-chain alkyl (meth)acrylate monomers. The presence of the C14 alkyl chain imparts significant hydrophobicity and unique thermal properties to their corresponding polymers, poly(**tetradecyl acrylate**) (PTDA) and poly(tetradecyl methacrylate) (PTDMA). These characteristics make them compelling candidates for a variety of specialized applications, including but not limited to drug delivery systems, biomaterials, and specialty coatings.

This technical guide provides a comparative overview of the core properties of TDA and TDMA, focusing on their physicochemical characteristics, polymerization behavior, and biocompatibility. The information herein is intended to assist researchers, scientists, and drug development professionals in selecting the appropriate monomer for their specific application.

Physicochemical Properties

The fundamental physicochemical properties of the monomers are crucial for understanding their behavior in both synthesis and application. The additional methyl group on the

methacrylate monomer results in a slightly higher molecular weight and can influence properties like density and refractive index.

Property	Tetradecyl Acrylate (TDA)	Tetradecyl Methacrylate (TDMA)
CAS Number	21643-42-5	2549-53-3
Molecular Formula	C ₁₇ H ₃₂ O ₂	C ₁₈ H ₃₄ O ₂
Molecular Weight	268.43 g/mol [1][2]	282.46 g/mol [3][4]
Appearance	Colorless to almost colorless clear liquid[1][2]	Clear light yellow liquid or white paste[3][4][5]
Density	0.87 g/cm ³ [1][6]	0.871 g/cm ³ [3][4][5][7]
Boiling Point	138 °C @ 0.4 mmHg[1][6][8]	147-154 °C @ 0.7 Torr[3]
Melting Point	14 °C[1][6][8]	-20 °C
Refractive Index (20°C)	1.4450 - 1.4490[1][6]	1.448[3][4][5][7]
Polymer Tg	-20 °C to -30 °C (estimated)	-2 °C
Solubility	Insoluble in water (2µg/L at 20°C)[1][2][6]; Soluble in nonpolar organic solvents	Insoluble in water; Soluble in organic solvents[9]

Note: Polymer properties such as Glass Transition Temperature (Tg) can vary based on factors like molecular weight, polydispersity, and measurement method.

Polymerization Characteristics

The polymerization behavior of TDA and TDMA is a critical differentiator. In general, acrylates are more reactive and polymerize more readily than their corresponding methacrylate counterparts. This is attributed to the electron-donating methyl group in methacrylates, which stabilizes the propagating radical.

General Reactivity:

- **Acrylates (TDA):** Tend to have higher propagation rate constants (k_p) and polymerize more rapidly. This can lead to broader molecular weight distributions in uncontrolled free-radical polymerizations.
- **Methacrylates (TDMA):** The presence of the α -methyl group leads to a lower propagation rate. Methacrylic esters, in general, polymerize much less readily than the corresponding ordinary acrylates[9]. This allows for greater control over the polymerization process, often resulting in more well-defined polymers.

While specific kinetic data for TDA and TDMA are not readily available in comparative studies, the general trends for long-chain acrylates and methacrylates can be extrapolated. Controlled radical polymerization techniques, such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization, are highly recommended for synthesizing well-defined polymers from both monomers.

Biocompatibility and Toxicity

For applications in drug development and biomaterials, the biocompatibility and potential cytotoxicity of the monomers and resulting polymers are of paramount importance. Unreacted monomer is often the primary source of cytotoxicity in polymer-based medical devices.

General Trends:

- **Acrylates vs. Methacrylates:** A consistent finding in the literature is that acrylate monomers are generally more cytotoxic than their corresponding methacrylate analogs[3].
- **Influence of Alkyl Chain Length:** The lipophilicity of the monomer, which is influenced by the length of the alkyl ester chain, can affect its cytotoxicity. An inverse correlation between the half maximal inhibitory concentration (IC₅₀) and the logarithm of the partition coefficient (logP) has been observed for some (meth)acrylates, suggesting that increased lipophilicity can lead to increased cytotoxicity[3].

Cellular Interaction:

- Leached monomers from (meth)acrylate-based materials can induce cellular responses, including inflammation. Some studies have shown that methacrylates can affect the production of various cytokines by immune cells both in vitro and in vivo[6].

- It is important to note that while monomers can exhibit cytotoxicity, the resulting polymers are generally considered to be biocompatible, provided that residual monomer levels are minimized. For instance, poly(methyl methacrylate) (PMMA) is widely used in medical and dental applications due to its biocompatibility[10][11].

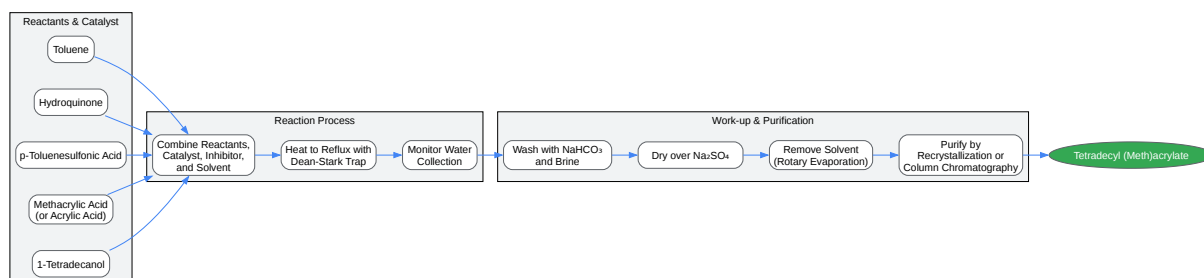
Direct comparative cytotoxicity studies on TDA and TDMA are lacking in the available literature. Therefore, it is essential for researchers to conduct specific in vitro and in vivo evaluations for their intended application.

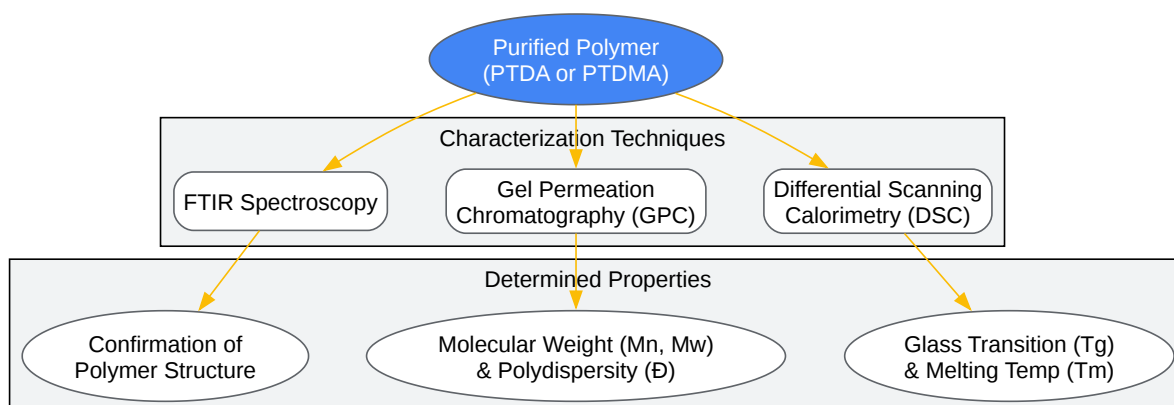
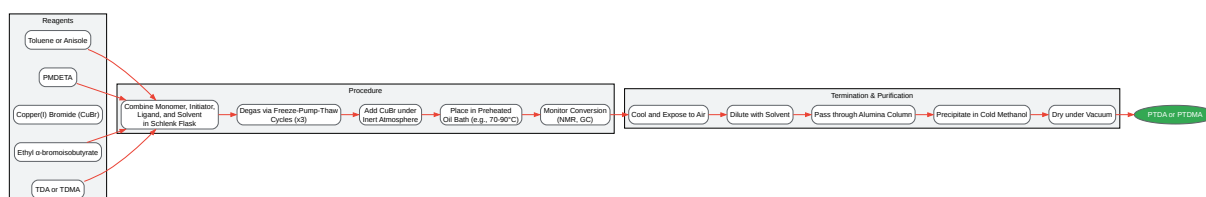
Experimental Protocols

Detailed and reproducible experimental protocols are vital for scientific research. Below are generalized protocols for the synthesis and characterization of these monomers and their polymers.

Monomer Synthesis: Direct Esterification

A common method for synthesizing long-chain alkyl (meth)acrylates is the acid-catalyzed direct esterification of the corresponding long-chain alcohol with (meth)acrylic acid.





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